

Safety data sheet and handling for 2,3,4-Trihydroxybenzophenone-d5.

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Compound of Interest

Compound Name: 2,3,4-Trihydroxybenzophenone-d5

Cat. No.: B1164450

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Technical Guide: 2,3,4-Trihydroxybenzophenone-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling protocols, and relevant biological context for **2,3,4-Trihydroxybenzophenone-d5**. The information is intended to support its safe and effective use in research and development.

Section 1: Chemical and Physical Properties

2,3,4-Trihydroxybenzophenone-d5 is the deuterated analogue of 2,3,4-Trihydroxybenzophenone, a hydroxylated benzophenone.^[1] While specific experimental data for the deuterated compound is limited, its physical and chemical properties are expected to be very similar to its non-deuterated counterpart.

Table 1: Physical and Chemical Properties

Property	2,3,4-Trihydroxybenzophenone-d5	2,3,4-Trihydroxybenzophenone
CAS Number	2708278-23-1[2]	1143-72-2[3]
Molecular Formula	C ₁₃ H ₅ D ₅ O ₄ [1]	C ₁₃ H ₁₀ O ₄ [4][5]
Molecular Weight	235.25[1]	230.22[6]
Appearance	Yellow to orange powder/crystal[3][6]	Yellow powder[3]
Melting Point	Not specified	139-141 °C[3][4][6]
Boiling Point	Not specified	439.7 ± 45.0 °C (Predicted)[3][4][6]
Solubility	Not specified	Soluble in ethanol (2%)[3][6]
Storage Temperature	-20°C[1]	Room Temperature, sealed in a dry place[6]

Section 2: Safety and Handling

The following safety information is primarily based on the Safety Data Sheet (SDS) for the non-deuterated 2,3,4-Trihydroxybenzophenone. The deuterated form is expected to have a similar hazard profile.

Hazard Identification

Signal Word: Danger[5]

Hazard Statements:

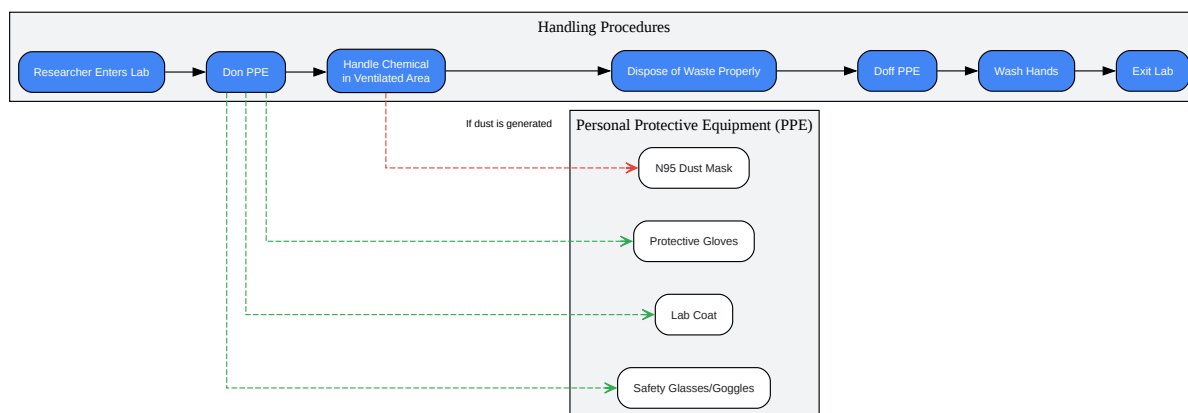
- Causes skin irritation (H315).[5][7]
- May cause an allergic skin reaction (H317).[5]
- Causes serious eye damage (H318).[5]

- May cause respiratory irritation (H335).
- Suspected of causing genetic defects (H341).[5]
- Very toxic to aquatic life with long-lasting effects (H410).[5]

Table 2: GHS Hazard Classifications

Hazard Class	Category
Skin Corrosion/Irritation	2[5]
Serious Eye Damage/Eye Irritation	1[5]
Skin Sensitization	1A[5]
Germ Cell Mutagenicity	2[5]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)
Chronic Aquatic Toxicity	1[5]

Recommended Personal Protective Equipment (PPE)



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Caption: Recommended PPE and handling workflow for **2,3,4-Trihydroxybenzophenone-d5**.

First Aid Measures

Table 3: First Aid Procedures

Exposure Route	Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give artificial respiration. Seek medical attention if symptoms occur.[3][5]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes.[5] If skin irritation or a rash occurs, seek medical attention.[7] Remove contaminated clothing.[5]
Eye Contact	Rinse cautiously with water for several minutes.[3][7] Remove contact lenses if present and easy to do. Continue rinsing.[3][7] Immediately call a poison center or doctor.[5]
Ingestion	Clean mouth with water and drink plenty of water afterward.[5] Seek medical attention if symptoms occur.[5]

Storage and Disposal

- Storage: Keep the container tightly closed in a dry and well-ventilated place.[3][7] For **2,3,4-Trihydroxybenzophenone-d5**, storage at -20°C is recommended.[1]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[5] Do not allow the product to enter drains as it is very toxic to aquatic life.[5]

Section 3: Experimental Protocols and Biological Activity

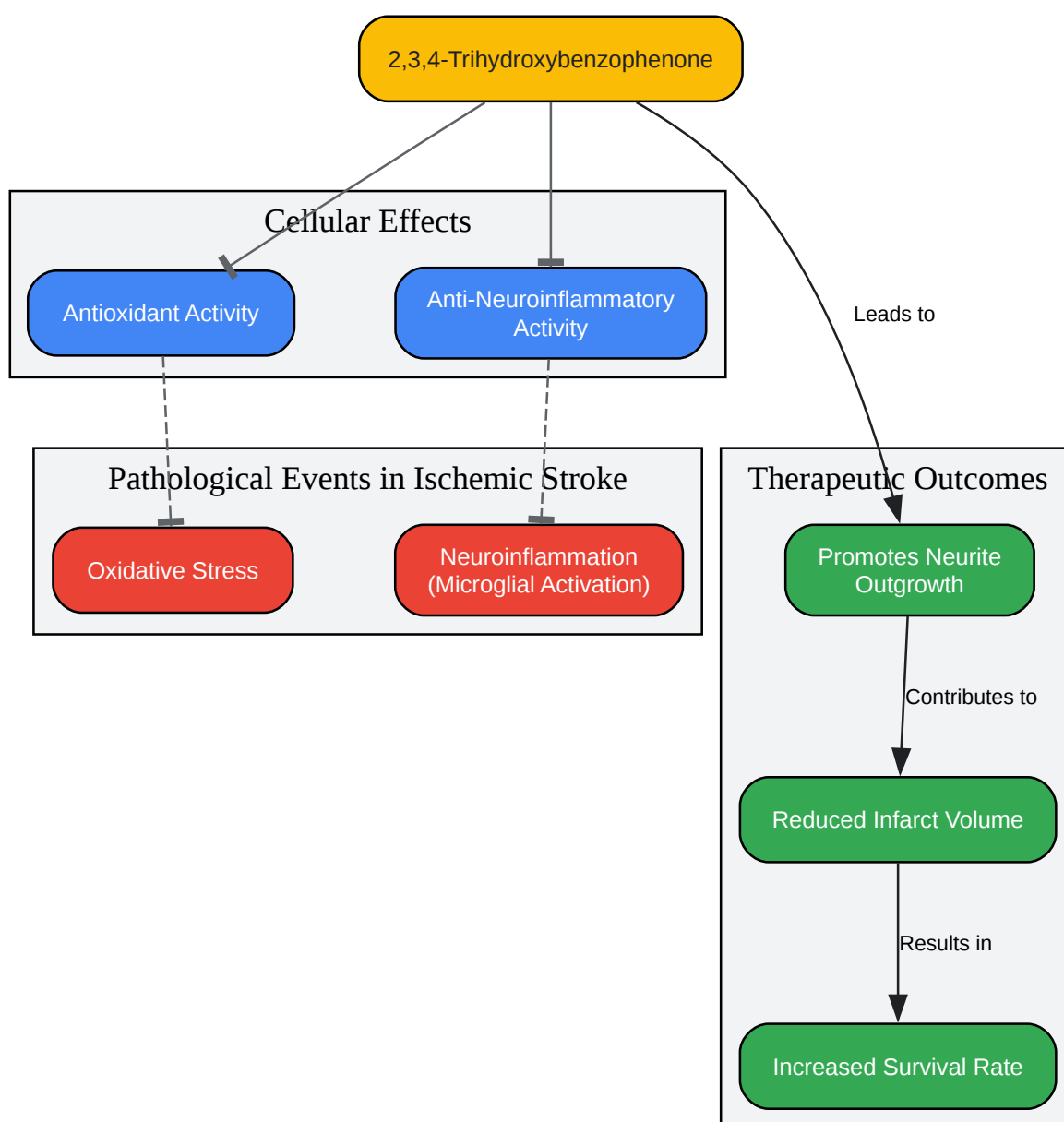
While specific experimental protocols for **2,3,4-Trihydroxybenzophenone-d5** are not readily available in the public domain, its non-deuterated form has been investigated for its biological activities. This provides a basis for potential research applications.

Synthesis

A method for the catalytic synthesis of 2,3,4-Trihydroxybenzophenone has been described using pyrogallol and PhCCl_3 in the presence of a catalyst (such as ZnCl_2 , AlCl_3 , or SOCl_2) in a binary solvent of aromatic hydrocarbon and water.^[8] This method reports yields of 80-87%.^[8]

Potential Therapeutic Applications: Ischemic Stroke

Recent research has highlighted the potential of 2,3,4-Trihydroxybenzophenone in the context of transient cerebral ischemic stroke.^[9] The proposed mechanism of action involves the suppression of oxidative stress and neuroinflammation, which in turn may promote neurite outgrowth and functional recovery.^[9]



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Caption: Proposed mechanism of 2,3,4-Trihydroxybenzophenone in ischemic stroke.

Experimental Assays

The biological activity of 2,3,4-Trihydroxybenzophenone has been evaluated using the following assays:[9]

- Antioxidant Activity:

- 1,1-Diphenyl-2-picrylhydrazyl (DPPH) scavenging assay.
- 2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) (ABTS) scavenging assay.
- Anti-inflammatory Effects:
 - Assessed in lipopolysaccharide (LPS)-activated BV2 microglial cells.
- Neurite Outgrowth:
 - Measured in Neuro2a cells.
- In Vivo Ischemic Stroke Model:
 - Transient middle cerebral artery occlusion (tMCAO) in mice.

This guide is intended for informational purposes for qualified researchers and should not be considered a substitute for a formal risk assessment. Always consult the most up-to-date Safety Data Sheet from your supplier before use.

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